

# Application Notes & Protocols for N-Propylethylenediamine Reactions

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## Compound of Interest

Compound Name: *N*-Propylethylenediamine

Cat. No.: B094181

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## Abstract

**N-Propylethylenediamine** (N-PEDA), a diamine featuring both a primary and a secondary amine, serves as a versatile and highly reactive building block in organic synthesis and materials science.<sup>[1]</sup> Its distinct nucleophilic centers allow for a range of chemical transformations, including acylation, alkylation, and condensation reactions, making it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and coordination complexes.<sup>[1]</sup> This guide provides an in-depth exploration of the experimental setups for key reactions involving N-PEDA. It moves beyond simple procedural lists to explain the underlying chemical principles, ensuring that researchers can not only replicate these protocols but also adapt them for novel applications. The protocols herein are designed as self-validating systems, incorporating critical steps for purification and characterization to confirm reaction success.

## Compound Profile and Safety Mandates

**N-Propylethylenediamine** (CAS: 111-39-7) is a colorless to pale yellow liquid characterized by a distinct amine odor.<sup>[1]</sup> Its structure, containing a primary and a secondary amine, imparts strong nucleophilic and basic properties.<sup>[1]</sup> It is soluble in water and various organic solvents, facilitating its use in a wide array of reaction conditions.<sup>[1]</sup>

Table 1: Physicochemical Properties of **N-Propylethylenediamine**

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>14</sub> N <sub>2</sub>	[1][2]
Molecular Weight	102.18 g/mol	[2]
Boiling Point	147-150 °C	[3]
Density	0.829 g/mL at 25 °C	[3]
Refractive Index	n <sub>20</sub> /D 1.441	
Flash Point	45 °C (113 °F)	[3]

#### Critical Safety Protocols:

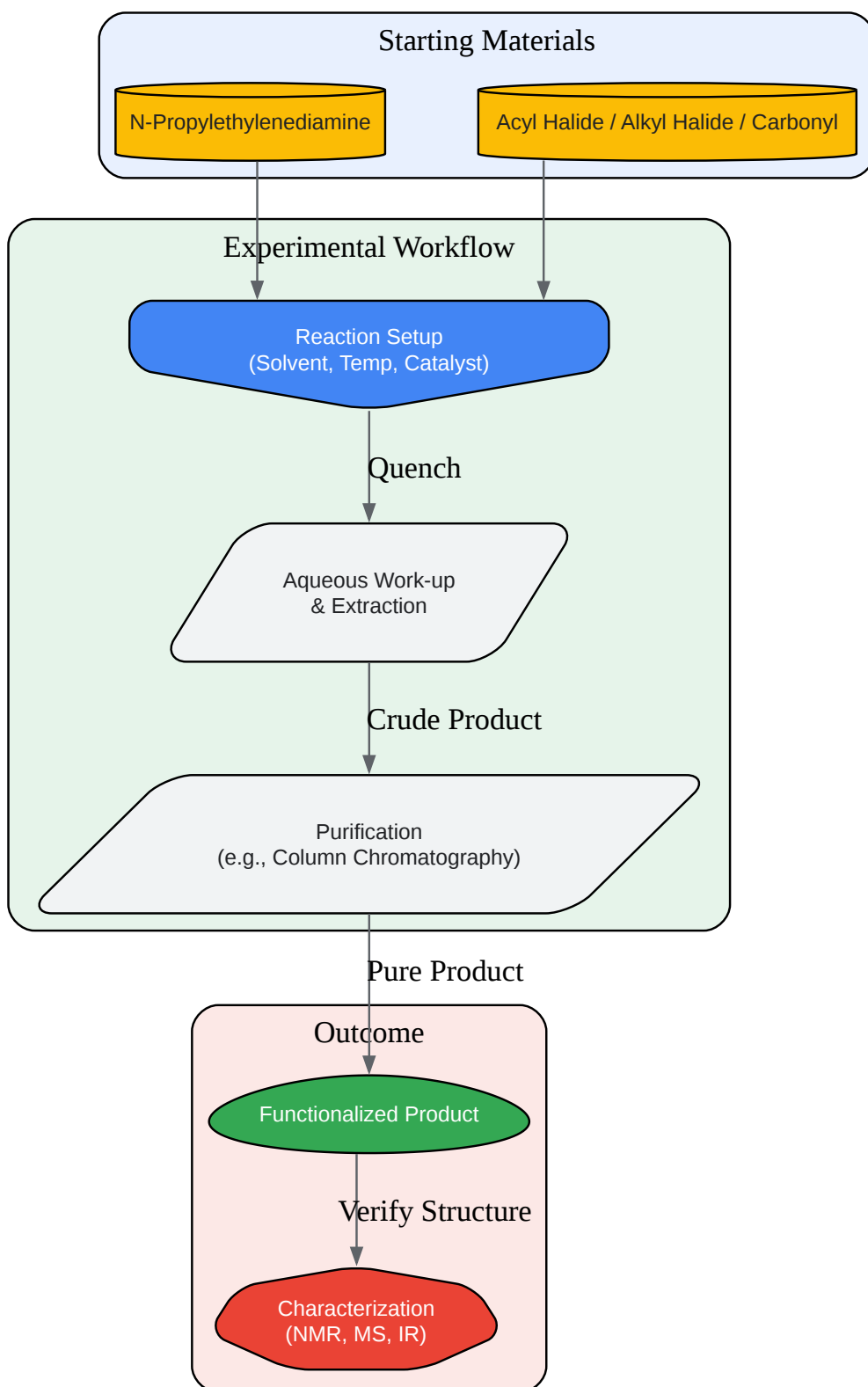
**N-Propylethylenediamine** is a hazardous substance that demands strict safety measures. It is a flammable liquid and its vapors can form explosive mixtures with air. The compound is corrosive and can cause severe skin irritation and serious eye damage.[4] Inhalation may lead to respiratory irritation.[4]

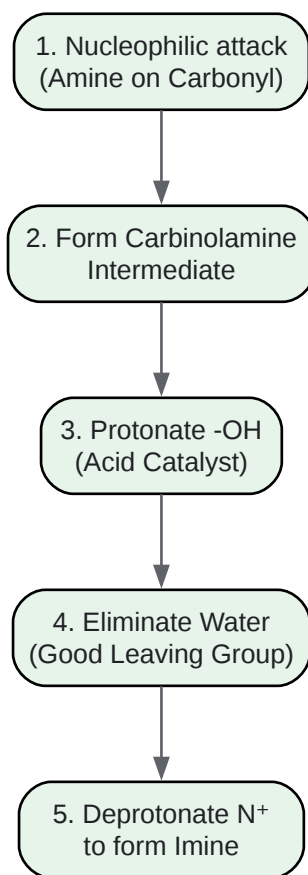
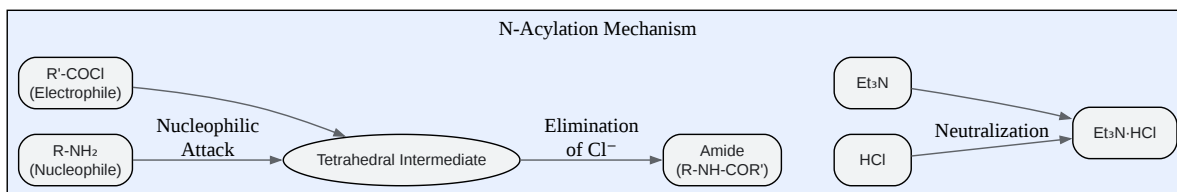
- **Handling:** All manipulations must be conducted within a certified chemical fume hood.
- **Personal Protective Equipment (PPE):** Mandatory PPE includes chemical-resistant gloves (e.g., nitrile), splash-proof safety goggles, a face shield, and a flame-retardant lab coat. An appropriate respirator should be used for operations with a high risk of aerosol generation.
- **Storage:** Store in a tightly sealed container in a cool, dry, well-ventilated area designated for flammable liquids. Keep away from heat, sparks, open flames, and oxidizing agents.[4] The substance should be stored in a locked cabinet.[4]
- **Spill & Disposal:** In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for hazardous waste disposal. Dispose of waste in accordance with local, state, and federal regulations.

## Core Synthetic Transformations

The dual amine functionality of N-PEDA allows for selective or exhaustive reactions. The primary amine is generally more sterically accessible and slightly more nucleophilic than the

secondary amine, a factor that can be exploited for selective mono-functionalization under carefully controlled conditions.





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## Sources

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